

Application Notes and Protocols for Analyzing Epinephrine-Induced Gene Expression Changes

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Epinephrine, also known as adrenaline, is a crucial hormone and neurotransmitter that mediates the body's "fight-or-flight" response. Its binding to adrenergic receptors on the cell surface triggers a cascade of intracellular signaling events, ultimately leading to significant changes in gene expression that regulate various physiological processes.[1][2] Understanding these transcriptional changes is vital for elucidating the molecular mechanisms of epinephrine action and for the development of novel therapeutics targeting adrenergic signaling pathways.

This document provides a comprehensive guide to the methods used to analyze epinephrine-induced gene expression changes. It includes detailed protocols for cell culture and treatment, RNA extraction, next-generation sequencing (NGS) via RNA-sequencing (RNA-seq), and data analysis. Additionally, it offers protocols for validating RNA-seq data using quantitative real-time PCR (qPCR).

Key Signaling Pathway: Epinephrine and the cAMP/PKA/CREB Pathway

Epinephrine primarily exerts its effects on gene expression through the G-protein coupled β -adrenergic receptors.[1][3] Ligand binding activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).[2][3] Elevated cAMP levels lead to the activation of

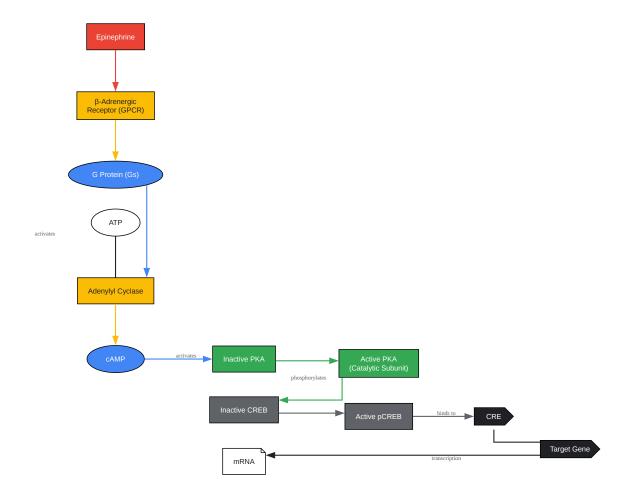




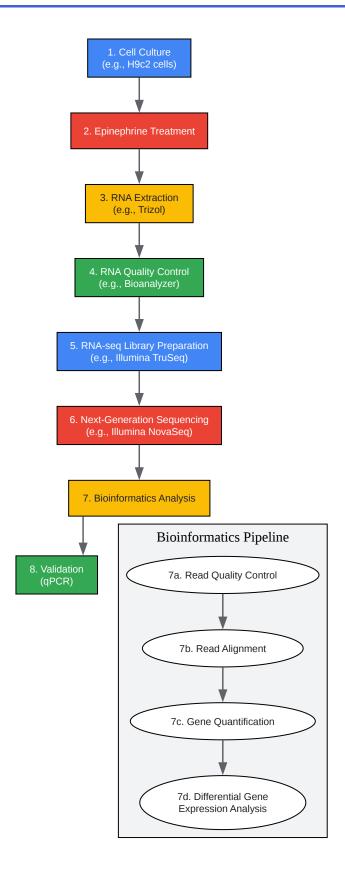


Protein Kinase A (PKA).[3][4] The catalytic subunits of PKA then translocate to the nucleus and phosphorylate the cAMP response element-binding protein (CREB), a key transcription factor. [5] Phosphorylated CREB binds to cAMP response elements (CREs) in the promoter regions of target genes, thereby modulating their transcription.[5]









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